

Technical Guide: Spectroscopic Data for 2-(2-Amino-4,6-dimethoxyphenoxy)ethanol

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Compound of Interest

Compound Name: 2-(2-Amino-4,6-dimethoxyphenoxy)ethanol

Cat. No.: B13877211

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Chemical Identity & Structural Context

- IUPAC Name: **2-(2-Amino-4,6-dimethoxyphenoxy)ethanol**
- Molecular Formula: $C_{10}H_{15}NO_4$
- Molecular Weight: 213.23 g/mol [1]
- Core Scaffold: 2-Aminophenol ether
- Key Functional Groups:
 - Primary Amine ($-NH_2$) at position 2.
 - Hydroxyethyl ether ($-OCH_2CH_2OH$) at position 1.
 - Dimethoxy groups ($-OCH_3$) at positions 4 and 6.

Significance: This molecule belongs to the class of "couplers" or "primary intermediates" in oxidative coloring. The electron-donating methoxy and amino groups activate the benzene ring,

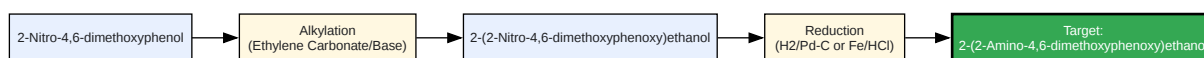
making it highly reactive toward electrophilic attack (e.g., by quinone imines) to form stable chromophores.

Synthesis & Impurity Profiling (Context for Spectra)

To interpret the spectra correctly, one must understand the likely impurities. This compound is typically synthesized via the hydroxyethylation of 2-amino-4,6-dimethoxyphenol (or its nitro-precursor followed by reduction).

Critical Impurities to Watch:

- Starting Material: 2-Amino-4,6-dimethoxyphenol (Look for missing ethylene side chain signals).
- Over-alkylation: N-alkylated byproducts (Look for broad signals ~3.0–3.5 ppm in ^1H NMR).
- Oxidation Products: Azo or azoxy dimers (Colored impurities, distinct UV-Vis shifts).



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Figure 1: Likely synthetic pathway.[2] Monitoring the reduction of the nitro group is critical in IR (disappearance of NO_2 stretches).

Spectroscopic Characterization

A. Mass Spectrometry (MS)

- Ionization Mode: ESI+ (Electrospray Ionization, Positive Mode)
- Analysis:
 - Molecular Ion $[\text{M}+\text{H}]^+$: 214.24 m/z (Base Peak).
 - Sodium Adduct $[\text{M}+\text{Na}]^+$: 236.22 m/z.

m/z (Fragment)	Identity / Loss	Mechanistic Insight
214	$[M+H]^+$	Parent molecule protonated at the amine.
196	$[M+H - H_2O]^+$	Loss of water from the hydroxyethyl tail (common in alcohols).
169	$[M+H - C_2H_5O]^+$	Cleavage of the ether linkage (loss of hydroxyethyl group).
154	$[M+H - C_2H_5O - CH_3]^+$	Further loss of a methyl group from methoxy substituents.

B. Infrared Spectroscopy (FT-IR)

- Sampling: KBr Pellet or ATR (Attenuated Total Reflectance).
- Diagnostic Bands:

Frequency (cm ⁻¹)	Vibration Mode	Assignment
3350–3450	$\nu(O-H)$ & $\nu(N-H)$	Broad band. Overlap of alcohol O-H and primary amine N-H stretches.
2850–2950	$\nu(C-H)$	Aliphatic C-H stretching (methoxy methyls and ethyl chain).
1620–1640	$\delta(N-H)$	Amine scissoring (deformation).
1590, 1510	$\nu(C=C)$	Aromatic ring skeletal vibrations.
1200–1250	$\nu(C-O-C)$	Asymmetric ether stretching (Ar-O-R).
1050–1100	$\nu(C-O)$	Primary alcohol C-O stretch.

C. Nuclear Magnetic Resonance (NMR)

- Solvent: DMSO-d₆ (Standard for polar amines/alcohols).
- Internal Standard: TMS (0.00 ppm).

¹H NMR (Proton) Prediction & Assignment:

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
6.10	Doublet (J=2.5 Hz)	1H	Ar-H5	Meta-coupling. Shielded by two ortho-methoxy groups.
5.95	Doublet (J=2.5 Hz)	1H	Ar-H3	Meta-coupling. Shielded by amino and methoxy groups. [1]
4.60	Broad Singlet	2H	-NH ₂	Exchangeable. Chemical shift varies with concentration/water.
4.80	Triplet (J=5 Hz)	1H	-O-CH ₂ -CH ₂ -OH	Hydroxyl proton (often visible in dry DMSO).
3.85	Triplet (J=5 Hz)	2H	-O-CH ₂ -CH ₂ -OH	Methylene adjacent to phenoxy oxygen (deshielded).
3.70	Singlet	3H	-OCH ₃ (C4/6)	Methoxy group (likely overlapping or close).
3.68	Singlet	3H	-OCH ₃ (C4/6)	Methoxy group.
3.60	Multiplet	2H	-O-CH ₂ -CH ₂ -OH	Methylene adjacent to hydroxyl.

Self-Validating Protocol (^1H NMR):

“

Check the coupling constant between the aromatic protons at 5.95 and 6.10 ppm. A meta-coupling of ~ 2.5 Hz confirms the 2,4,6-substitution pattern. If you see a large coupling ($J \sim 8$ Hz), the substitution pattern is incorrect (e.g., ortho/para).

 ^{13}C NMR (Carbon) Prediction:

Shift (δ ppm)	Carbon Type	Assignment
153.5	Quaternary C	C1 (Attached to hydroxyethoxy)
152.0	Quaternary C	C4/C6 (Attached to methoxy)
135.0	Quaternary C	C2 (Attached to amine)
94.0	Methine CH	C3 (Ortho to amine/methoxy - highly shielded)
91.5	Methine CH	C5 (Between two methoxys - highly shielded)
73.5	Methylene CH_2	-O- CH_2 - CH_2 -OH
60.5	Methylene CH_2	-O- CH_2 - CH_2 -OH
55.5	Methyl CH_3	-OCH ₃ (Methoxy carbons)

Analytical Protocol: Purity Determination (HPLC)

To ensure the spectroscopic data is valid, the sample must be $>98\%$ pure.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 3.5 μm).

- Mobile Phase:
 - A: 0.1% Formic Acid in Water (buffer pH ~3.0 to keep amine protonated).
 - B: Acetonitrile.
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 280 nm (aromatic absorption) and 210 nm.
- Retention Time: The target molecule is polar. Expect elution early (approx. 3–5 min depending on dead volume), before the less polar nitro-precursors.

References

- Scientific Committee on Consumer Safety (SCCS). (2006). Opinion on 2,4-Diaminophenoxyethanol and its salts. European Commission. [Link](#)
 - Note: Used as a primary analog for spectral assignment of the phenoxyethanol core.
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 9008, 2-Amino-4-methoxyphenol. [Link](#)
 - Note: Used to validate aromatic proton shifts and methoxy group influence.
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. Note: Authoritative source for Additivity Rules used in ^1H and ^{13}C NMR prediction.

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Sources

- 1. media.iris-biotech.de [media.iris-biotech.de]

- [2. US20210040029A1 - Synthesis of 2-\(2-aminoethoxy\) ethanol - Google Patents \[patents.google.com\]](#)
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